

# An In-depth Technical Guide to Methyl 2-(2-nitrophenyl)acetate

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## Compound of Interest

Compound Name: **Methyl 2-(2-nitrophenyl)acetate**

Cat. No.: **B1268029**

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This technical guide provides a comprehensive overview of **Methyl 2-(2-nitrophenyl)acetate**, a valuable chemical intermediate in various research and development applications. The document details its chemical identity, physicochemical properties, a representative synthetic protocol, and insights into the general biological relevance of nitroaromatic compounds. This guide is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

## Chemical Identity

IUPAC Name: **methyl 2-(2-nitrophenyl)acetate**[\[1\]](#)

Synonyms: A variety of synonyms are used to identify this compound in chemical literature and databases. These include:

- Methyl (2-nitrophenyl)acetate
- METHYL (2-NITRO-PHENYL)-ACETATE
- 2-NITROPHENYLACETIC ACID METHYL ESTER
- (2-Nitrophenyl)acetic acid, methyl ester
- Benzeneacetic acid, 2-nitro-, methyl ester
- Methyl o-nitrophenylacetate

- Methyl 2-nitrophenylacetate[1]

## Physicochemical and Spectral Data

A summary of the key physicochemical and spectral data for **Methyl 2-(2-nitrophenyl)acetate** is presented in the table below. This information is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub>	PubChem[1]
Molecular Weight	195.17 g/mol	PubChem[1]
CAS Number	30095-98-8	PubChem[1]
Boiling Point	280.1°C at 760 mmHg	Guidechem[2]
Density	1.266 g/cm <sup>3</sup>	Guidechem[2]
Flash Point	124.1°C	Guidechem[2]
Refractive Index	1.545	Guidechem[2]
<sup>13</sup> C NMR Spectroscopy	Data available	PubChem[1]
Infrared Spectroscopy	Data available	PubChem[1]
Mass Spectrometry (GC-MS)	Data available	PubChem[1]

## Experimental Protocol: Synthesis via Fischer Esterification

The synthesis of **Methyl 2-(2-nitrophenyl)acetate** can be achieved through the Fischer esterification of 2-nitrophenylacetic acid with methanol, catalyzed by a strong acid. This method is a common and effective way to produce esters from carboxylic acids and alcohols.

## Materials and Reagents

- 2-Nitrophenylacetic acid

- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

## Procedure

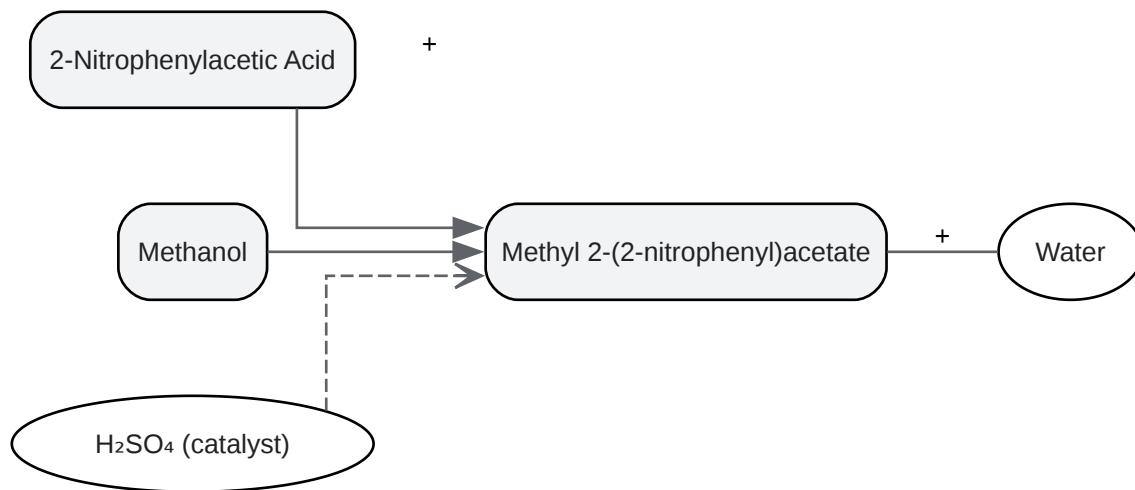
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-nitrophenylacetic acid in an excess of anhydrous methanol.
- Acid Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Neutralize the excess acid by slowly adding a saturated aqueous solution of sodium bicarbonate until effervescence ceases.
- Extraction: Extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate. Combine the organic layers.
- Washing: Wash the combined organic layers with brine to remove any remaining water-soluble impurities.
- Drying and Filtration: Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate. Filter the solution to remove the drying agent.
- Solvent Removal: Remove the organic solvent under reduced pressure using a rotary evaporator to obtain the crude product.

- Purification: The crude **Methyl 2-(2-nitrophenyl)acetate** can be further purified by techniques such as column chromatography or distillation under reduced pressure to yield the final, pure product.

## Mandatory Visualizations

### Synthetic Pathway: Fischer Esterification

The following diagram illustrates the general chemical transformation involved in the synthesis of **Methyl 2-(2-nitrophenyl)acetate** from 2-nitrophenylacetic acid and methanol via Fischer esterification.

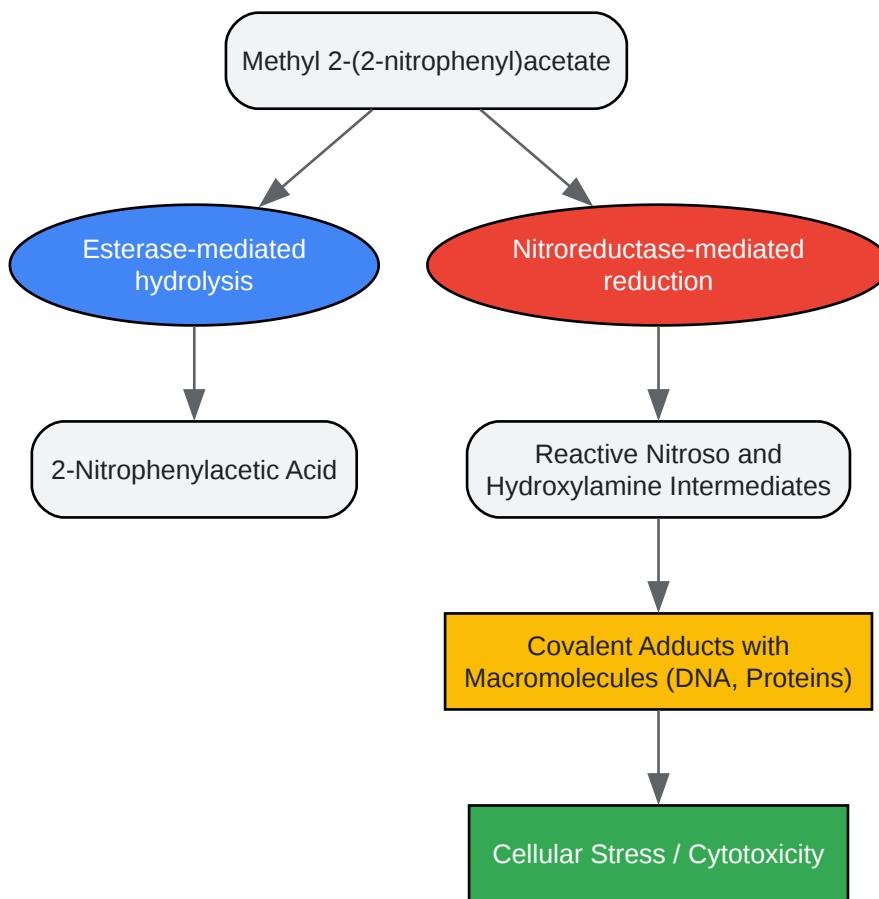


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Synthetic route to **Methyl 2-(2-nitrophenyl)acetate**.

## General Reactivity and Potential Biological Fate

While specific biological pathways for **Methyl 2-(2-nitrophenyl)acetate** are not extensively documented, its structure as a nitroaromatic compound suggests potential metabolic routes and mechanisms of action common to this class of molecules. Nitro compounds are known to undergo enzymatic reduction to form reactive intermediates that can exert biological effects.<sup>[3]</sup> The ester functional group is also susceptible to hydrolysis by esterases.



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Potential metabolic pathways for a nitroaromatic ester.

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## References

- 1. Methyl 2-(2-nitrophenyl)acetate | C9H9NO4 | CID 520464 - PubChem  
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- 2. guidechem.com [guidechem.com]
- 3. The Diverse Biological Activity of Recently Synthesized Nitro Compounds [mdpi.com]

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